

5-Methylheptanal CAS number 75579-88-3

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Compound of Interest

Compound Name: 5-Methylheptanal

Cat. No.: B13604506

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Summary of Basic Chemical Information

Table 1: Chemical Identification of **5-Methylheptanal**

Identifier	Value
Chemical Name	5-Methylheptanal
CAS Number	75579-88-3
Molecular Formula	C8H16O
Molecular Weight	128.21 g/mol
Canonical SMILES	<chem>CCC(C)CCCC=O</chem>
InChI Key	RRTVBKXBOQHBMV-UHFFFAOYSA-N

Table 2: Computed Physicochemical Properties of **5-Methylheptanal**

Property	Value	Source
XLogP3	2.7	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	5	PubChem
Exact Mass	128.120115 g/mol	PubChem
Monoisotopic Mass	128.120115 g/mol	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem
Heavy Atom Count	9	PubChem

At present, no detailed experimental protocols, quantitative analytical data, or information on biological signaling pathways for **5-Methylheptanal** (CAS 75579-88-3) are available in the public scientific literature. Therefore, the creation of an in-depth technical guide with the specified requirements is not possible.

- To cite this document: BenchChem. [5-Methylheptanal CAS number 75579-88-3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13604506#5-methylheptanal-cas-number-75579-88-3\]](https://www.benchchem.com/product/b13604506#5-methylheptanal-cas-number-75579-88-3)

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